

Essential Procedures for the Proper Disposal of A-9 Aluminum Cutting Fluid

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Compound of Interest

Compound Name: AL-9

Cat. No.: B1666764

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Disclaimer: The following information pertains to A-9 Aluminum Cutting Fluid. It is assumed that "AL-9" is a typographical error. Always refer to the specific Safety Data Sheet (SDS) for the product in your possession and comply with all local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of A-9 Aluminum Cutting Fluid, a product primarily composed of mineral oil with proprietary additives. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Quantitative Data Summary

The following table summarizes the key quantitative data for A-9 Aluminum Cutting Fluid, crucial for its safe handling and disposal.

Property	Value	Citation(s)
Specific Gravity (H ₂ O=1)	0.883 @ 25°C	[1]
Boiling Point	400°F (204.4°C)	[1]
Flash Point	266°F (130°C) Closed Cup	[1]
Vapor Pressure	0.1 mm Hg @ 100°F (37.8°C)	[1]
Solubility in Water	Negligible	[1]
pH	Not Applicable	[1]
TLV for Oil Mist (ACGIH)	5 mg/m ³ (TWA 8h)	[2]

Experimental Protocol: Step-by-Step Disposal Procedure

This protocol outlines the detailed methodology for the safe disposal of A-9 Aluminum Cutting Fluid.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Wear appropriate PPE, including nitrile-type, oil-resistant gloves, chemical safety goggles or a full faceshield, and a lab coat or apron.[1]
- In situations where misting may occur, a NIOSH-approved respirator for oil mists should be used.[3]
- Ensure an eyewash station and safety shower are readily accessible in the work area.[3]
- Avoid direct contact with skin and eyes.[1]
- Prevent the generation of oil mist.[1]

2. Spill Management and Waste Collection:

- In the event of a spill, treat it as an oil spill.[1]
- Contain the spill to prevent it from entering drains, sewers, or waterways.[3][4]
- Use a non-combustible absorbent material such as clay, sand, or another suitable absorbent to soak up the fluid.[1][3]
- Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled, and DOT-approved chemical waste container.[1][4]

3. Waste Storage:

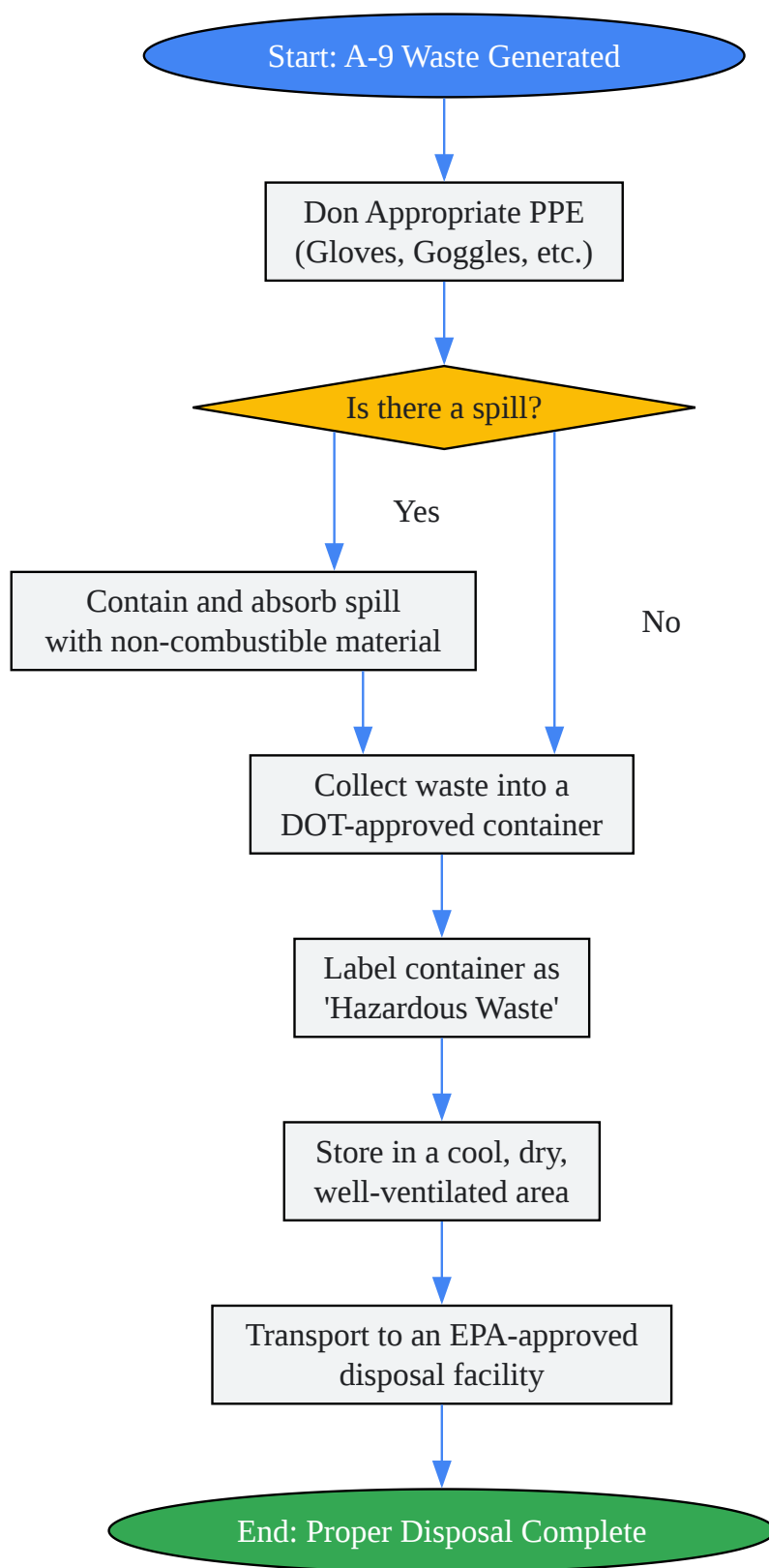
- Store the sealed waste container in a cool, dry, and well-ventilated area.[\[3\]](#)
- Keep the container away from heat, open flames, sparks, and strong oxidizing agents.[\[1\]](#)[\[3\]](#)
- The storage area should comply with local and national regulations for combustible liquids.
[\[4\]](#)

4. Final Disposal:

- The waste must be transported in a DOT-approved container to an EPA-approved treatment, storage, and disposal facility.[\[1\]](#)
- Disposal must be conducted in strict accordance with all applicable local, state, and federal regulations.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Do not dispose of the fluid down the drain or in the regular trash.

Logical Workflow for A-9 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of A-9 Aluminum Cutting Fluid.



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Caption: Workflow for the safe disposal of A-9 Aluminum Cutting Fluid.

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